

Analytical methods for 2-Isobutyl-5-nitrobenzonitrile characterization

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Compound of Interest

Compound Name: 2-Isobutyl-5-nitrobenzonitrile

CAS No.: 288251-96-7

Cat. No.: B1322704

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Introduction & Scope

2-Isobutyl-5-nitrobenzonitrile is a critical synthetic intermediate, often utilized in the upstream manufacturing of Vesicular Monoamine Transporter 2 (VMAT2) inhibitors such as Valbenazine and Tetrabenazine derivatives.^[1] The precise characterization of this molecule is pivotal because it establishes the regiochemical purity required for subsequent reduction and cyclization steps.^[1]

In the nitration of 2-isobutylbenzonitrile, the directing effects of the cyano group (meta-directing) and the isobutyl group (ortho/para-directing) cooperatively favor the 5-position.^[1] However, steric and electronic factors can lead to the formation of the 3-nitro regioisomer (an impurity) and unreacted starting material.^[1]

This Application Note provides a validated analytical framework for:

- **Regio-isomer Resolution:** Separating the 5-nitro target from the 3-nitro impurity using RP-HPLC.
- **Structural Confirmation:** Unambiguous assignment using ¹H-NMR and FTIR.

- Process Control: Monitoring residual solvents and moisture content.

Physicochemical Profile

Property	Value / Description	Relevance
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂	Confirmation of stoichiometry. [1]
Molecular Weight	204.23 g/mol	Mass Spectrometry target ion [M+H] ⁺ ~205.[1]23.
Appearance	Pale yellow to off-white crystalline solid	Nitro compounds are typically yellow/colored.[1]
Solubility	Soluble in MeOH, ACN, DCM; Insoluble in Water	Dictates HPLC mobile phase (Reverse Phase).[1]
Key Functional Groups	Nitrile (-CN), Nitro (-NO ₂), Isobutyl (-CH ₂ CH(CH ₃) ₂)	Specific IR/NMR signatures.[1]
LogP (Predicted)	~3.2	Lipophilic; requires high organic content in HPLC.[1]

Method A: High-Performance Liquid Chromatography (HPLC)[1]

Objective: To quantify assay purity and separate the critical 3-nitro regioisomer and 2-isobutylbenzonitrile starting material.[1]

Mechanistic Rationale

A C18 stationary phase is selected due to the molecule's lipophilicity. A gradient elution is strictly required because the starting material (lacking the polar nitro group) is significantly more non-polar than the product and will elute later.[1] The critical pair (5-nitro vs. 3-nitro) separates based on the steric hindrance of the nitro group adjacent to the isobutyl chain in the 3-isomer, which slightly alters its interaction with the stationary phase.[1]

Chromatographic Conditions

Parameter	Setting
Column	Agilent ZORBAX Eclipse Plus C18, 150 x 4.6 mm, 3.5 µm (or equivalent)
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.[1]5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 220 nm (Nitrile) and 254 nm (Aromatic/Nitro)
Injection Volume	5.0 µL
Run Time	25 minutes

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	40%	Isocratic hold for equilibration
2.0	40%	Injection
15.0	80%	Linear ramp (Elute Product)
20.0	95%	Wash (Elute Starting Material)
20.1	40%	Return to initial
25.0	40%	Re-equilibration

Sample Preparation Protocol

- Diluent: Mix Water:Acetonitrile (50:50 v/v).
- Stock Solution: Accurately weigh 20 mg of sample into a 50 mL volumetric flask. Dissolve in 10 mL Acetonitrile; sonicate for 5 mins. Dilute to volume with Diluent.

- Filtration: Filter through a 0.22 μm PTFE syringe filter into an HPLC vial.

Method B: Structural Identification (Spectroscopy) [1]

Objective: To validate the chemical structure and substitution pattern.

Fourier Transform Infrared Spectroscopy (FTIR)

- Sample Prep: KBr Pellet or ATR (Attenuated Total Reflectance).[1]
- Key Absorbance Bands:
 - $\sim 2230\text{ cm}^{-1}$: Sharp, distinct stretch characteristic of the Nitrile ($-\text{CN}$) group.[1]
 - $\sim 1530\text{ cm}^{-1}$ (Asymmetric) & $\sim 1350\text{ cm}^{-1}$ (Symmetric): Strong bands characteristic of the Nitro ($-\text{NO}_2$) group.[1]
 - $\sim 2960\text{ cm}^{-1}$: Aliphatic C-H stretch (Isobutyl group).[1]

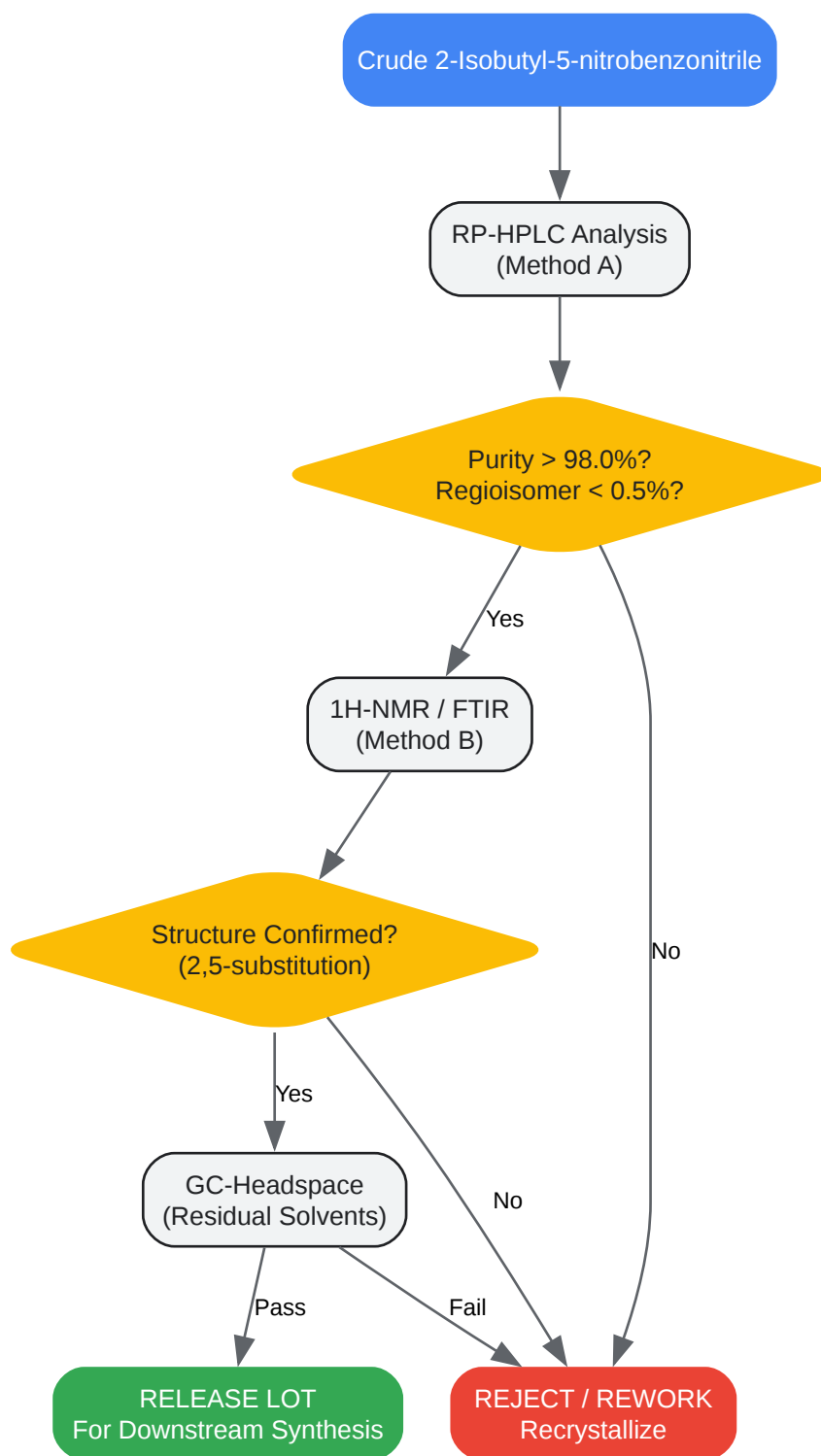
Nuclear Magnetic Resonance (^1H -NMR)

- Solvent: CDCl_3 or $\text{DMSO}-d_6$. [1]
- Diagnostic Signals (Expected in CDCl_3):
 - Isobutyl Region:
 - $\delta \sim 0.9\text{ ppm}$ (Doublet, 6H): Terminal methyls of isobutyl.[1]
 - $\delta \sim 1.9\text{ ppm}$ (Multiplet, 1H): Methine proton ($-\text{CH}-$). [1]
 - $\delta \sim 2.7\text{ ppm}$ (Doublet, 2H): Benzylic methylene ($-\text{CH}_2-\text{Ar}$). [1]
 - Aromatic Region (Regiochemistry Proof):
 - The 2,5-substitution pattern (1,2,4-trisubstituted benzene ring) will show a specific coupling pattern:

- H-6 (Ortho to CN): Doublet (small coupling constant, meta-coupling to H-4).[1]
- H-4 (Ortho to NO₂): Doublet of doublets (coupling to H-3 and H-6).[1]
- H-3 (Ortho to Isobutyl): Doublet (large coupling constant, ortho-coupling to H-4).[1]
- Note: If the 3-nitro isomer is present, the symmetry and coupling constants will shift significantly due to the "crowding" of the nitro group next to the isobutyl.[1]

Analytical Workflow Visualization

The following diagram illustrates the decision logic for lot release based on the methods described above.

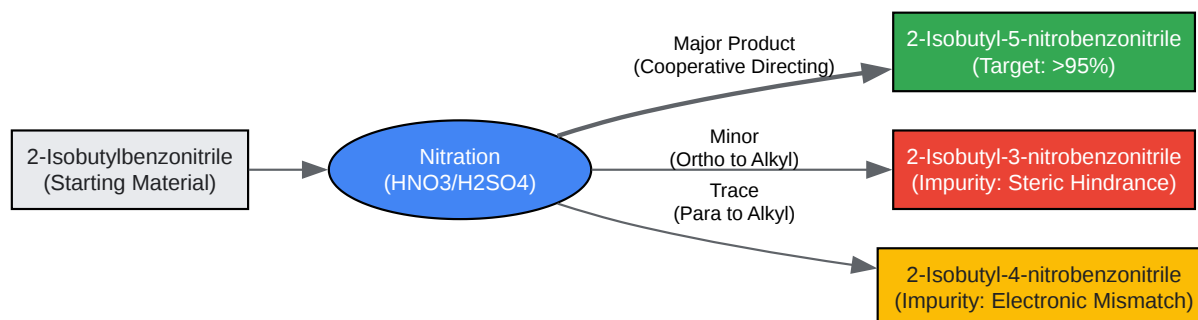


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Figure 1: Analytical Decision Matrix for **2-Isobutyl-5-nitrobenzonitrile** Lot Release.

Impurity Fate Mapping

Understanding the origin of impurities is essential for method development.[1] The diagram below maps the nitration pathways.



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Figure 2: Regioselectivity and Impurity Formation during Nitration.[1]

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